

Personal protective equipment for handling Prochlorperazine mesilate

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Compound of Interest

Compound Name: Prochlorperazine mesilate

Cat. No.: B022039

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Essential Safety and Handling Guide for Prochlorperazine Mesilate

This document provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Prochlorperazine mesilate**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

Prochlorperazine mesilate is classified as a hazardous substance. The following table summarizes its hazard profile according to the Globally Harmonized System (GHS) and other relevant classifications.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.[1]	P264, P270, P301+P312, P501[1]
Specific Target Organ Toxicity, Repeated Exposure (Category 2)	GHS08	Warning	H373: May cause damage to organs through prolonged or repeated exposure.[1]	P260, P314, P501[1]
Skin Corrosion/Irritation	GHS07	Warning	R36/37/38: Irritating to eyes, respiratory system and skin. [1]	P260, P280
Serious Eye Damage/Eye Irritation	GHS07	Warning	R36/37/38: Irritating to eyes, respiratory system and skin. [1]	P280, P305+P351+P338

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to minimize exposure risk. The following table outlines the recommended PPE for handling **Prochlorperazine mesilate**.

PPE Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).[2]	To prevent skin contact. Gloves must be inspected before use and changed immediately if contaminated.[3]
Eye/Face Protection	Tightly fitting safety goggles or safety glasses with side-shields.[2][3]	To protect eyes from dust and splashes.
Respiratory Protection	NIOSH-approved respirator with a particulate filter (e.g., N95) or a full-face respirator.[3]	Required when handling the powder outside of a fume hood or in case of dust formation to prevent inhalation.[1][3]
Protective Clothing	Laboratory coat. Fire/flammable resistant and impervious clothing may be necessary for larger quantities.[3]	To protect skin and personal clothing from contamination.

Experimental Protocol: Safe Handling of Prochlorperazine Mesilate Powder

This protocol details the steps for safely weighing and preparing a solution of **Prochlorperazine mesilate**.

1. Preparation and Pre-Handling:

- Read and understand the Safety Data Sheet (SDS) for **Prochlorperazine mesilate**.
- Ensure a chemical fume hood is operational and available.
- Verify that an eyewash station and safety shower are accessible.
- Don the appropriate PPE as specified in the table above.

2. Weighing the Compound:

- Perform all weighing operations within a chemical fume hood to minimize inhalation exposure.

- Use a dedicated and clean weighing vessel.
- Handle the container with care to avoid generating dust.
- Close the primary container tightly after dispensing the required amount.

3. Solution Preparation:

- Add the weighed **Prochlorperazine mesilate** powder to the solvent in a suitable container, still within the fume hood.
- Stir the mixture gently to dissolve the compound, avoiding splashing.
- If heating is required, use a controlled heating source such as a water bath or heating mantle.

4. Post-Handling and Cleanup:

- Decontaminate all surfaces and equipment used with a suitable cleaning agent.
- Wipe the exterior of all containers before removing them from the fume hood.
- Remove PPE in the correct order to avoid cross-contamination.
- Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)

Emergency Procedures

Immediate and appropriate action is vital in the event of an emergency.

Emergency Situation	Procedural Steps
Skin Contact	1. Immediately remove all contaminated clothing. 2. Wash the affected area with plenty of soap and water for at least 15 minutes.[2] 3. Seek medical attention if irritation persists.[2]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] 2. Remove contact lenses if present and easy to do. Continue rinsing.[4] 3. Seek immediate medical attention.[4]
Inhalation	1. Move the affected person to fresh air. 2. If breathing is difficult, provide oxygen. 3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting.[2] 2. Rinse mouth with water.[2] 3. Call a poison control center or seek immediate medical attention.[4]
Spill	1. Evacuate non-essential personnel from the area. 2. Wear appropriate PPE, including respiratory protection. 3. Avoid generating dust. 4. Carefully sweep or vacuum up the spilled solid material and place it in a labeled, sealed container for disposal. 5. Clean the spill area with a suitable detergent and water.

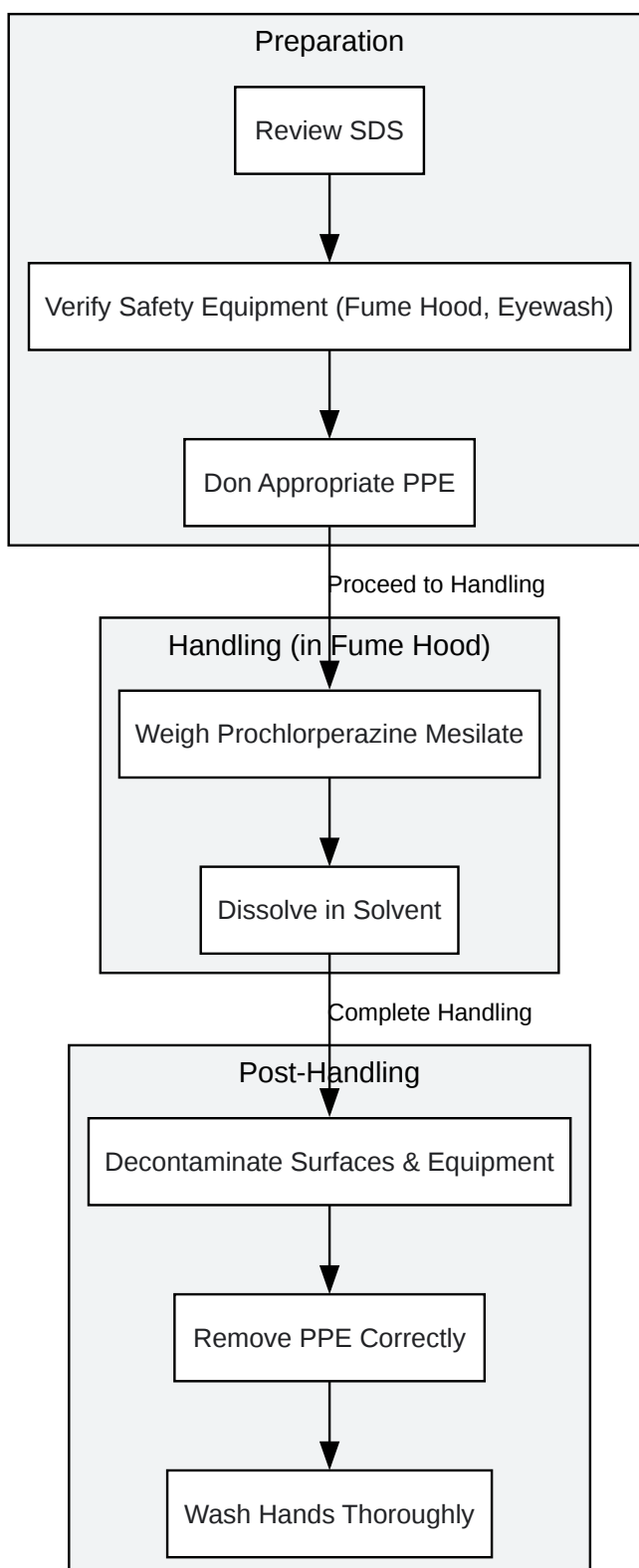
Storage and Disposal

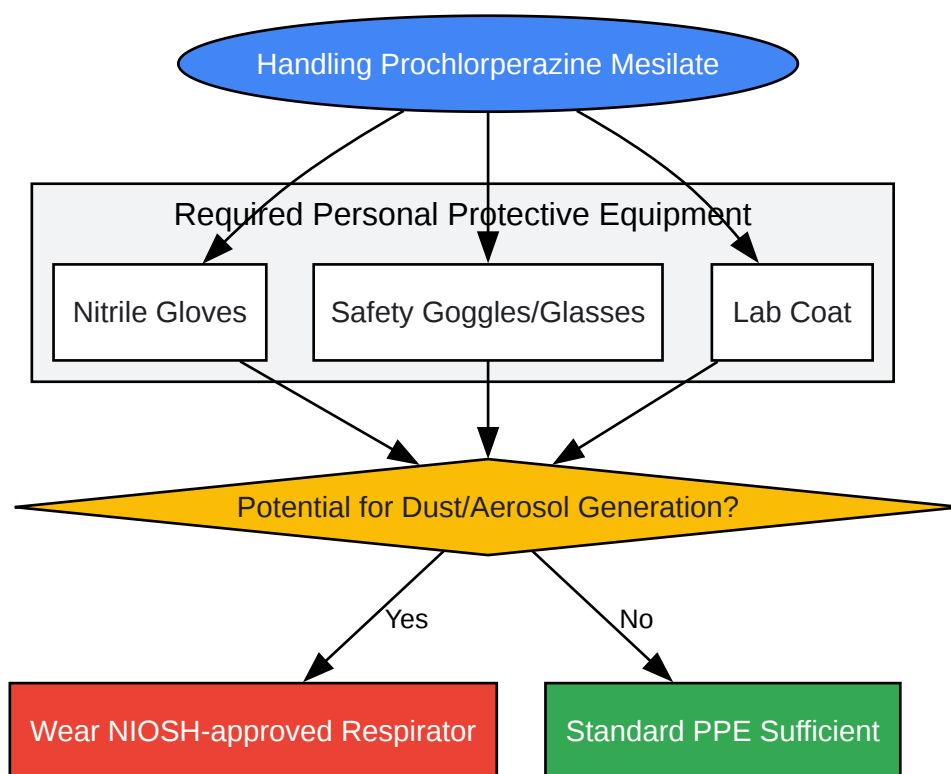
Proper storage and disposal are essential to prevent accidents and environmental contamination.

- Storage: Store **Prochlorperazine mesilate** in a cool, dry, and well-ventilated area in a tightly closed container.[1] Protect from light.[5][6]

- Disposal: Dispose of waste material in accordance with local, regional, and national regulations.^[1] Do not allow the substance to enter sewers or waterways.^{[1][2]} Expired or waste pharmaceuticals should be handled by a licensed medical waste contractor.^[7] For household disposal, mix the substance with an undesirable material like used coffee grounds or cat litter, place it in a sealed plastic bag, and dispose of it in the trash.^[8]

Diagrams





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